

Basic Structure and Properties of 2-KLG

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-keto-L-Gulonic acid

CAS No.: 526-98-7

Cat. No.: S584240

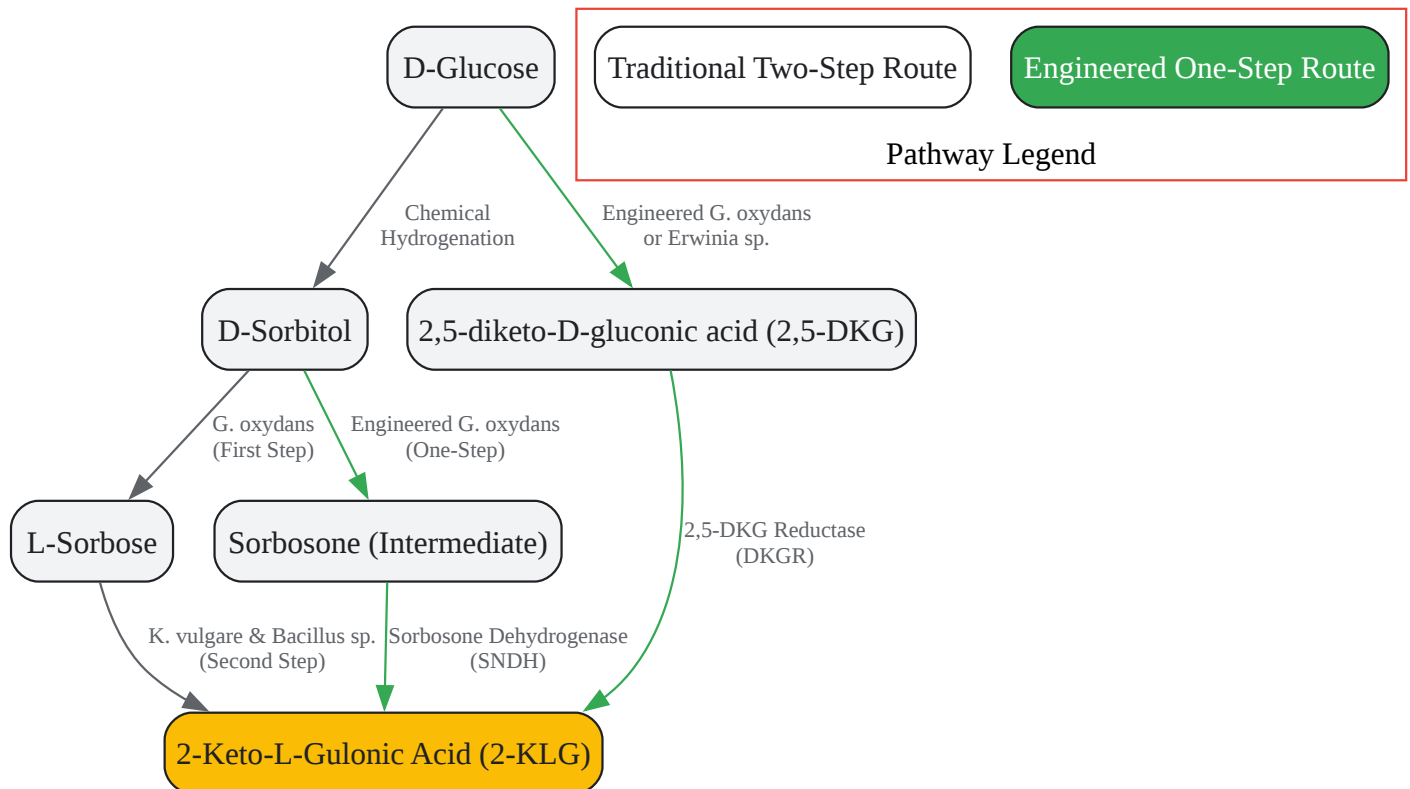
Get Quote

The following table summarizes the fundamental chemical and structural information for **2-Keto-L-gulonic acid**.

Property	Description
Systematic Name	(3S,4R,5S)-3,4,5,6-Tetrahydroxy-2-oxohexanoic acid [1]
Chemical Formula	C ₆ H ₁₀ O ₇ (free acid); often handled as a hydrate (e.g., C ₆ H ₁₂ O ₈) [2] [1]
CAS Number	526-98-7 (free acid); 342385-52-8 (hydrate) [2] [1]
Molecular Weight	194.14 g/mol (free acid); 212.15 g/mol (hydrate) [2] [1]
SMILES Notation	<chem>OCC@HC@@HC@HC(C(O)=O)=O</chem> [2]
Melting Point	159-162 °C (for the hydrate form) [1]
Storage	Hygroscopic; should be stored refrigerated under an inert atmosphere [1]
Primary Role	Crucial direct precursor in the industrial production of Vitamin C (L-ascorbic acid) [3] [2] [4]

Biological Production Pathways

The industrial production of 2-KLG primarily relies on microbial fermentation. The diagram below illustrates two main production routes.



[Click to download full resolution via product page](#)

Two primary pathways for the microbial production of 2-KLG from different carbon sources.

Traditional Two-Step Fermentation

This is the main commercial method [3] [4].

- **First Step:** *Gluconobacter oxydans* converts D-sorbitol into L-sorbose [4].

- **Second Step:** A co-culture of *Ketogulonicigenium vulgare* and a helper bacterium like *Bacillus megaterium* converts L-sorbose into 2-KLG [3] [4]. The helper strain is thought to support the growth and metabolism of *K. vulgare*.

Emerging One-Step & Engineered Routes

To simplify the process, significant research focuses on developing single-strain producers.

- **From D-Sorbitol:** Engineered *G. oxydans* strains can be modified to overexpress key enzymes like **sorbose dehydrogenase (SDH)** and **sorbosone dehydrogenase (SNDH)** to directly convert D-sorbitol to 2-KLG via L-sorbose and sorbosone intermediates [4].
- **From D-Glucose:** This is a promising alternative that avoids the chemical hydrogenation step needed to produce D-sorbitol [3]. An engineered strain (e.g., *G. oxydans* or *Erwinia herbicola*) first oxidizes D-glucose to **2,5-diketo-D-gluconic acid (2,5-DKG)**, which is then converted to 2-KLG by a key enzyme called **2,5-DKG reductase (DKGR)** [3]. Recent metabolic engineering efforts have achieved a titer of **30.5 g/L** of 2-KLG using this route in a 5L bioreactor [3].

Key Enzymes and Analytical Methods

Critical Enzymes in 2-KLG Synthesis

The table below lists the key enzymes involved in the biosynthesis of 2-KLG.

Enzyme	Function	Source Organisms
Sorbose/Sorbosone Dehydrogenase (SSDH)	Catalyzes the conversion of L-sorbose to 2-KLG, often via a sorbosone intermediate. Requires PQQ as a cofactor [4].	<i>Ketogulonicigenium vulgare</i> (e.g., SSDA1, SSDA3) [4]
2,5-Diketo-D-Gluconic Acid Reductase (DKGR)	Reduces 2,5-DKG to 2-KLG. It is a member of the aldo-keto reductase (AKR) family and is crucial for the D-glucose pathway [3].	<i>Corynebacterium</i> sp. [3]

Enzyme	Function	Source Organisms
PQQ-Dependent Dehydrogenase	Oxidizes D-glucose to 2,5-DKG in the initial step of the D-glucose pathway [3].	<i>Gluconobacter oxydans</i> , <i>Erwinia</i> sp. [3]

High-Throughput Screening Method

Researchers have developed an enzyme-coupled fluorescence method to rapidly screen for high-yielding 2-KLG strains [5].

- **Principle:** The method uses a **2-KLG reductase** (e.g., from *Aspergillus niger*) to degrade 2-KLG. This reaction consumes the cofactor NAD(P)H, whose concentration can be precisely measured by the decrease in fluorescence at 340 nm [5].
- **Workflow:** The diagram illustrates the screening process.



[Click to download full resolution via product page](#)

Workflow for high-throughput screening of 2-KLG-producing strains based on fluorescence detection [5].

Additional Properties and Commercial Information

- **Biological Activity:** Besides its role as a Vitamin C precursor, 2-KLG itself exhibits antibacterial activity against strains like *Bacillus pumilus* and *Ketogulonicigenium vulgare* [2].
- **Commercial Availability:** 2-KLG is available from chemical suppliers for research purposes. Prices vary significantly based on quantity and purity, for example:
 - ~\$55 for 5g [1]
 - ~\$322 for 1kg [1]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 2-KETO-L-GULONIC ACID | 342385-52-8 [chemicalbook.com]
2. 2-Keto-L-gulonic acid (2-KLG) | Antibacterial [medchemexpress.com]
3. Efficient production of 2-keto-L-gulonic acid from D-glucose ... [sciencedirect.com]
4. Production of 2-keto-L-gulonic acid by metabolically ... [sciencedirect.com]
5. High-Throughput Screening of a 2-Keto-L-Gulonic Acid ... [frontiersin.org]

To cite this document: Smolecule. [Basic Structure and Properties of 2-KLG]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b584240#basic-structure-and-properties-of-2-klg>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com